

Applications of 2-Amino-3-bromopyridine in Agrochemicals: An In-depth Technical Guide

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Compound of Interest

Compound Name: **2-Amino-3-bromopyridine**

Cat. No.: **B076627**

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Introduction

2-Amino-3-bromopyridine has emerged as a critical building block in the synthesis of a new generation of agrochemicals. Its unique molecular architecture, featuring a pyridine ring substituted with both an amino and a bromo group, offers remarkable versatility for the development of novel herbicides, fungicides, and insecticides. The strategic placement of these functional groups allows for a wide range of chemical modifications, enabling the design of active ingredients with specific modes of action and improved efficacy. This technical guide provides a comprehensive overview of the applications of **2-Amino-3-bromopyridine** in the agrochemical sector, detailing its role in the synthesis of various crop protection agents, their biological activities, modes of action, and the experimental protocols for their preparation.

Herbicidal Applications

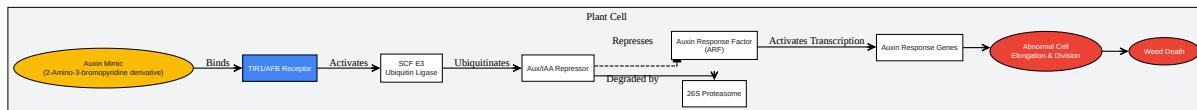
Derivatives of **2-Amino-3-bromopyridine** have shown significant potential as herbicides, primarily through the mimicry of natural plant hormones, specifically auxins. These synthetic auxins disrupt normal plant growth processes, leading to uncontrolled cell division and elongation, ultimately resulting in the death of susceptible weed species.^[1]

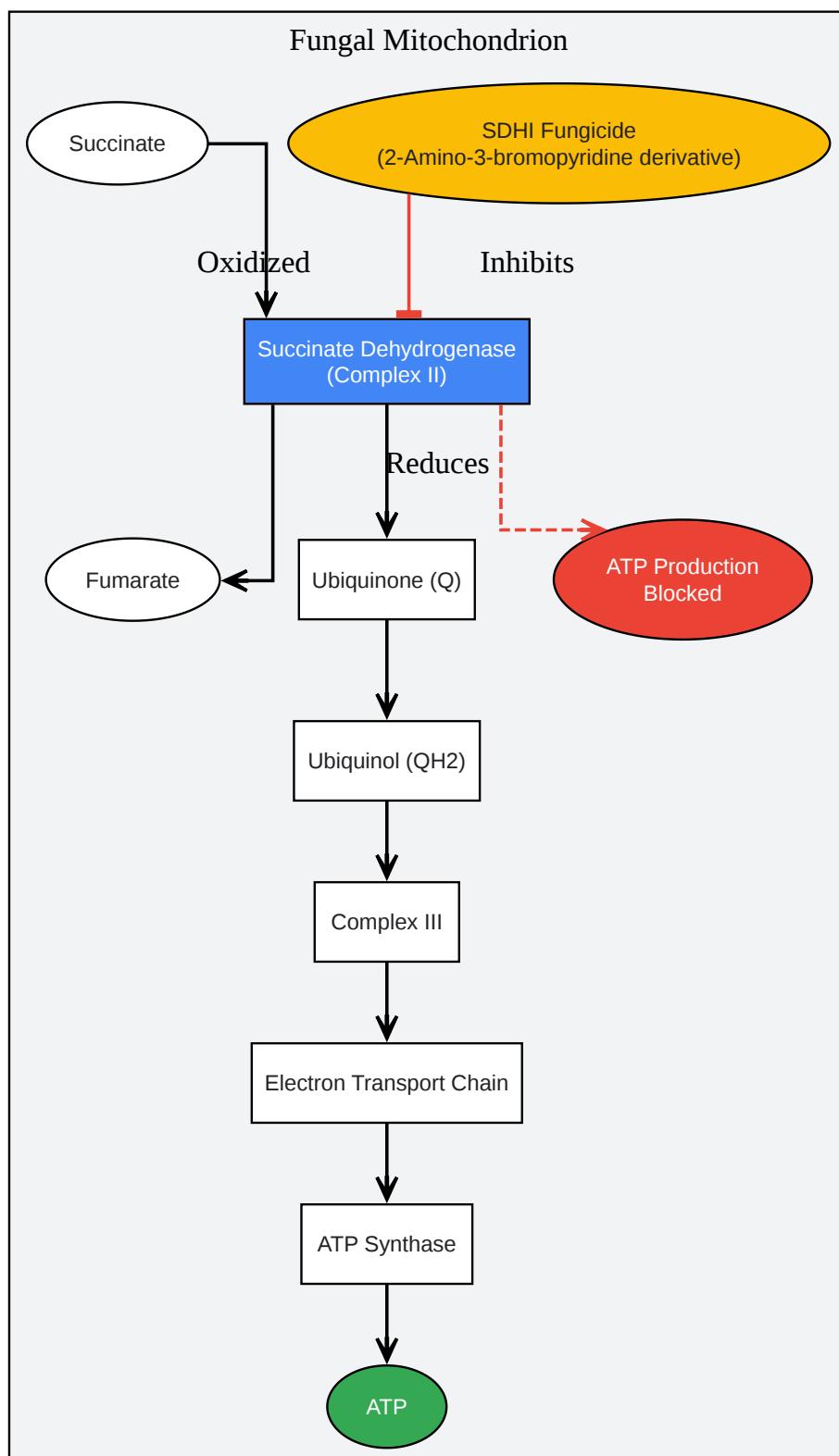
Quantitative Data for Herbicidal Activity

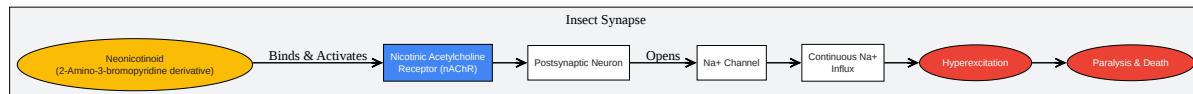
Compound Class	Target Weed	Efficacy (EC50)	Reference
Pyridine Carboxylic Acids	Broadleaf Weeds	0.055 - 71 µg/L	[2]
Pyrido[2,3-d]pyrimidines	Bentgrass	Good activity at 1 mM	[3]

Mode of Action: Auxin Mimicry

Auxin-mimicking herbicides derived from **2-Amino-3-bromopyridine** function by binding to auxin receptors in plant cells, such as the TIR1/AFB F-box proteins.[\[1\]](#) This binding initiates a signaling cascade that leads to the degradation of Aux/IAA transcriptional repressors. The removal of these repressors allows for the constitutive activation of auxin response genes, resulting in aberrant growth and development.[\[1\]](#)[\[4\]](#)







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